

# Spectroscopic and Spectrometric Analysis of 1-Iodo-2-methoxyethane: A Technical Guide

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## Compound of Interest

Compound Name: **1-Iodo-2-methoxyethane**

Cat. No.: **B1294300**

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the infrared (IR) and mass spectrometry (MS) data for the compound **1-iodo-2-methoxyethane**. This document details the spectral characteristics, experimental protocols for data acquisition, and a logical workflow for analysis.

## Introduction

**1-Iodo-2-methoxyethane** ( $C_3H_7IO$ ), with a molecular weight of 185.99 g/mol, is a halogenated ether of interest in various chemical and pharmaceutical research domains.<sup>[1]</sup> Accurate characterization of this compound is paramount for its application, and infrared spectroscopy and mass spectrometry are fundamental techniques for structural elucidation and quality control. This guide presents a detailed analysis of the expected spectral data and the methodologies for their acquisition.

## Infrared (IR) Spectrometry Data

Infrared spectroscopy probes the vibrational frequencies of functional groups within a molecule, providing a unique fingerprint for identification. The analysis of **1-iodo-2-methoxyethane** reveals characteristic absorption bands corresponding to its constituent chemical bonds.

## Tabulated IR Data

The following table summarizes the principal infrared absorption peaks anticipated for **1-iodo-2-methoxyethane**.

Wavenumber (cm <sup>-1</sup> )	Intensity	Vibrational Mode	Functional Group
~2850 - 3000	Strong	C-H Stretch	Alkane (CH <sub>2</sub> , CH <sub>3</sub> )
~1300 - 1150	Medium	CH <sub>2</sub> Wag	-CH <sub>2</sub> -I
~1100 - 1250	Strong	C-O-C Asymmetric Stretch	Ether
~500 - 600	Medium	C-I Stretch	Iodoalkane

## Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

The acquisition of the FTIR spectrum for the liquid sample **1-iodo-2-methoxyethane** is optimally performed using the neat technique with a capillary cell.

### Materials:

- Fourier Transform Infrared (FTIR) Spectrometer
- Demountable capillary cell with infrared-transparent windows (e.g., NaCl or KBr plates)
- 1-Iodo-2-methoxyethane** sample
- Pasteur pipette
- Solvent for cleaning (e.g., anhydrous acetone or isopropanol)
- Lens tissue

### Procedure:

- Spectrometer Preparation:** Ensure the FTIR spectrometer is powered on and has completed its startup and calibration sequence.
- Background Spectrum:** Record a background spectrum of the empty sample compartment to account for atmospheric CO<sub>2</sub> and water vapor, as well as any intrinsic instrument signals.

- Sample Preparation:
  - Place one clean, dry salt plate on a clean, dry surface.
  - Using a Pasteur pipette, place a single drop of **1-iodo-2-methoxyethane** onto the center of the salt plate.
  - Carefully place the second salt plate on top of the first, allowing the liquid to spread and form a thin capillary film between the plates. Avoid the formation of air bubbles.
- Sample Analysis:
  - Carefully place the assembled capillary cell into the sample holder of the FTIR spectrometer.
  - Acquire the infrared spectrum of the sample. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The resulting interferogram is subjected to a Fourier transform to generate the final infrared spectrum (absorbance or transmittance vs. wavenumber).
- Cleaning: After analysis, disassemble the cell and clean the salt plates thoroughly with a suitable solvent and lens tissue. Store the plates in a desiccator to prevent damage from moisture.

## Mass Spectrometry (MS) Data

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. For **1-iodo-2-methoxyethane**, electron ionization mass spectrometry (EI-MS) provides information on the molecular weight and characteristic fragmentation patterns.

## Tabulated Mass Spectrometry Data

The following table outlines the expected major mass-to-charge ratio ( $m/z$ ) peaks and their probable assignments for **1-iodo-2-methoxyethane**. Iodine is monoisotopic with a mass of 127 Da.

m/z	Relative Abundance	Probable Fragment Ion	Formula of Fragment
186	Moderate	Molecular Ion	$[\text{C}_3\text{H}_7\text{IO}]^{+\bullet}$
155	Moderate	Loss of $\text{OCH}_3$	$[\text{C}_2\text{H}_4\text{I}]^+$
127	Strong	Iodine cation	$[\text{I}]^+$
59	High	Methoxyethyl cation	$[\text{C}_2\text{H}_5\text{O}]^+$
45	High	Methoxy cation	$[\text{CH}_3\text{O}]^+$
29	Moderate	Ethyl cation	$[\text{C}_2\text{H}_5]^+$

## Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

The mass spectrum of the volatile liquid **1-iodo-2-methoxyethane** is typically acquired using a mass spectrometer equipped with an electron ionization source, often coupled with a gas chromatograph (GC-MS) for sample introduction and purification.

### Materials:

- Gas Chromatograph-Mass Spectrometer (GC-MS) system with an EI source
- 1-Iodo-2-methoxyethane** sample
- Volatile solvent (e.g., dichloromethane or diethyl ether)
- Microsyringe

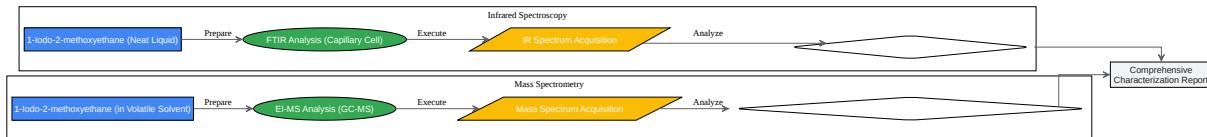
### Procedure:

- System Preparation: Ensure the GC-MS system is tuned and calibrated according to the manufacturer's specifications. The ion source is typically maintained under a high vacuum.
- Sample Preparation: Prepare a dilute solution of **1-iodo-2-methoxyethane** in a volatile solvent.

- Sample Introduction:
  - Inject a small volume (typically 1  $\mu$ L) of the prepared solution into the heated injection port of the gas chromatograph.
  - The sample is vaporized and carried by an inert carrier gas (e.g., helium) through the GC column, where it is separated from the solvent and any impurities.
- Ionization:
  - As the **1-iodo-2-methoxyethane** elutes from the GC column, it enters the ion source of the mass spectrometer.
  - In the ion source, the sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV). This causes the molecules to ionize, forming a molecular ion ( $M^{+\bullet}$ ), and to fragment into smaller, positively charged ions.
- Mass Analysis: The resulting ions are accelerated and directed into the mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected by an electron multiplier or similar detector, which generates a signal proportional to the number of ions at each m/z value.
- Data Acquisition: The mass spectrum is recorded as a plot of relative ion intensity versus m/z.

## Workflow and Data Analysis

The following diagram illustrates the logical workflow for the spectroscopic and spectrometric analysis of **1-iodo-2-methoxyethane**.



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Caption: Workflow for the IR and MS analysis of **1-Iodo-2-methoxyethane**.

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## References

- 1. 1-Iodo-2-methoxyethane | C3H7IO | CID 79136 - PubChem [pubchem.ncbi.nlm.nih.gov]
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